

Roniciclib stability and storage conditions

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Compound of Interest

Compound Name: *Roniciclib*

Cat. No.: *B612086*

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Roniciclib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Roniciclib** (also known as BAY 1000394).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I store **Roniciclib** powder?

A1: **Roniciclib** powder is stable when stored under specific conditions. For optimal long-term stability, it should be stored at -20°C for a period of up to 3 years. For shorter durations, storage at 4°C is acceptable for up to 2 years.^[1] It is crucial to keep the product in a dry, dark environment.^[2]

Q2: I received **Roniciclib** at room temperature. Is it still viable?

A2: Yes. **Roniciclib** is shipped as a non-hazardous chemical under ambient temperatures and is stable for a few weeks during ordinary shipping and customs processing.^[2] Upon receipt, it is imperative to transfer it to the recommended storage conditions as soon as possible.^[2]

Q3: What is the recommended solvent for **Roniciclib**?

A3: **Roniciclib** is soluble in Dimethyl Sulfoxide (DMSO) but not in water.^[2] For in vitro studies, a stock solution can be prepared in DMSO.^[3]

Q4: How should I store **Roniciclib** stock solutions?

A4: **Roniciclib** stock solutions in DMSO can be stored at -80°C for up to one year or at -20°C for up to one month.^[3] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[3]

Q5: My **Roniciclib** solution appears to have precipitated after thawing. What should I do?

A5: Precipitation can occur if the compound's solubility limit is exceeded or due to temperature fluctuations. Gently warm the solution to 37°C and vortex to redissolve the compound. If precipitation persists, consider preparing a fresh stock solution. To avoid this, ensure you are using fresh, moisture-free DMSO, as absorbed moisture can reduce solubility.^[3]

Q6: What are the general safety precautions when handling **Roniciclib**?

A6: It is important to avoid inhalation, and contact with eyes and skin. Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Ensure you are working in a well-ventilated area.^[4]

Q7: What materials are incompatible with **Roniciclib**?

A7: **Roniciclib** should not be mixed with strong acids or alkalis, as well as strong oxidizing or reducing agents.^[4]

Data Summary: Roniciclib Stability and Storage

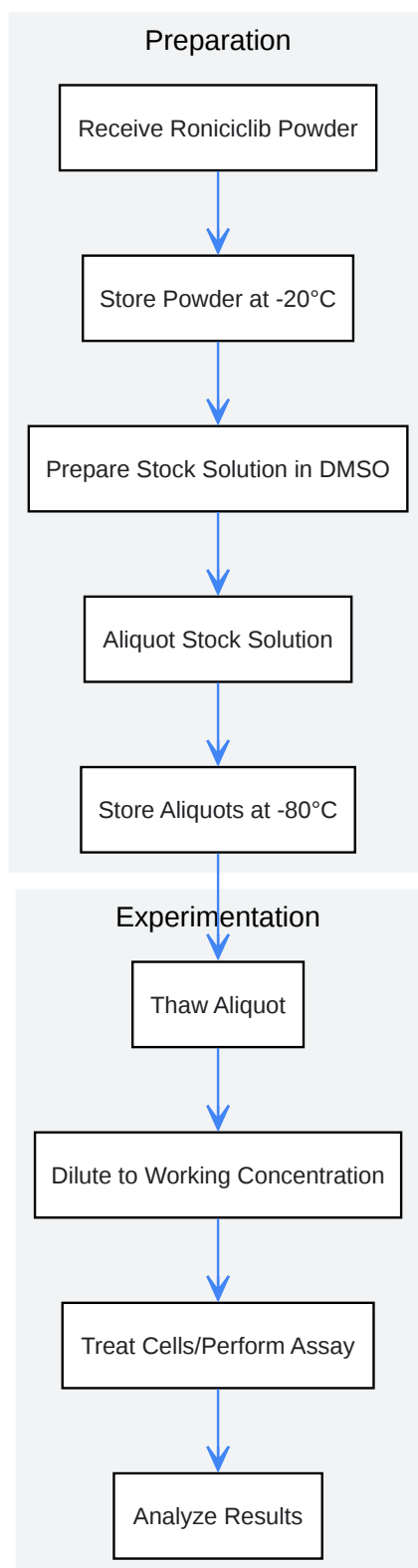
Form	Storage Temperature	Duration	Additional Notes
Powder	-20°C	Up to 3 years	Recommended for long-term storage.[1] [3]
0 - 4°C	Days to weeks	Suitable for short-term storage.[2]	
In Solvent (DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[3]
-20°C	Up to 1 month	Aliquot for single use. [3]	

Experimental Protocols

Protocol 1: Preparation of Roniciclib Stock Solution (10 mM in DMSO)

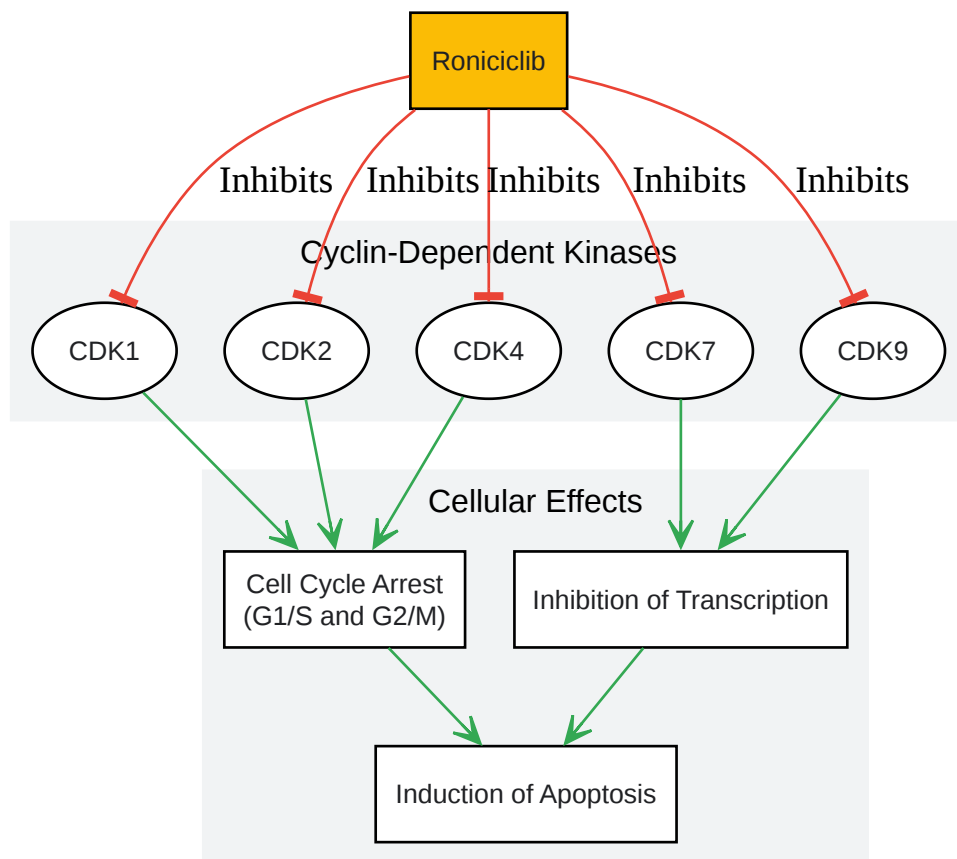
- Preparation: Before opening, allow the **Roniciclib** vial to equilibrate to room temperature for at least 30 minutes. This prevents moisture condensation inside the vial.
- Weighing: In a chemical fume hood, accurately weigh the desired amount of **Roniciclib** powder.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Roniciclib** (Molecular Weight: 430.44 g/mol), add 232.3 µL of DMSO.
- Solubilization: Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming at 37°C for 5-10 minutes can aid in dissolution.
- Aliquoting: Dispense the stock solution into single-use, low-binding microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term use or -20°C for short-term use.

Visualizations



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Caption: Experimental workflow for handling **Roniciclib**.



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Caption: Simplified signaling pathway of **Roniciclib**'s mechanism of action.

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References

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- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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- 4. Roniciclib (BAY 1000394)|1223498-69-8|MSDS [dcchemicals.com]
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